

IUPAC name for 1,4-Butanesultam

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Compound of Interest

Compound Name: **1,4-Butanesultam**

Cat. No.: **B1267830**

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An In-depth Technical Guide to **1,4-Butanesultam** (thiazinane 1,1-dioxide)

Introduction

1,4-Butanesultam, systematically known by its IUPAC name thiazinane 1,1-dioxide, is a heterocyclic organic compound belonging to the class of sulfonamides.^[1] It is a saturated six-membered ring containing nitrogen and sulfur atoms, which is a structural feature of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications, with a focus on its relevance to researchers in drug development.

Chemical Identity and Properties

The fundamental identification and physicochemical properties of **1,4-Butanesultam** are summarized below.

Table 1: Chemical Identifiers for **1,4-Butanesultam**

Identifier	Value
IUPAC Name	thiazinane 1,1-dioxide[2]
Synonyms	1,4-Butanesultam, 1,2-Thiazinane 1,1-dioxide[1] [2][3]
CAS Number	37441-50-2[1][2]
Molecular Formula	C ₄ H ₉ NO ₂ S[1][2]
Molecular Weight	135.18 g/mol [1]

Table 2: Physicochemical Properties of **1,4-Butanesultam**

Property	Value
Appearance	White to light yellow crystalline powder[1]
Melting Point	113 - 117 °C[1]
Boiling Point	143-145 °C at 0.8 Torr
Purity	≥ 98% (GC)[1]
Storage Conditions	Room Temperature, sealed in dry conditions

Synthesis and Experimental Protocols

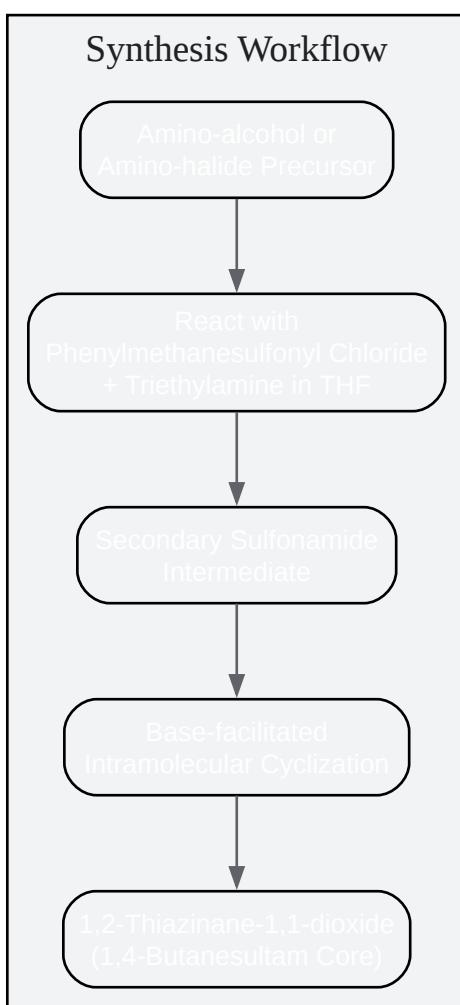
The synthesis of the 1,2-thiazinane-1,1-dioxide core, the foundational structure of **1,4-butanesultam**, can be achieved through the cyclization of appropriate acyclic precursors. A general methodology involves the reaction of amino-halides or amino-alcohols with a sulfonyl chloride, followed by an intramolecular cyclization.

General Protocol for the Synthesis of 1,2-Thiazinane-1,1-dioxide Derivatives

A representative method for constructing the sultam ring involves a two-step process from amino-alcohols or amino-halides.[4]

- **Sulfonamide Formation:** The starting material (an appropriate amino-alcohol or amino-halide) is reacted with phenylmethanesulfonyl chloride in the presence of a base, such as triethylamine (Et_3N), in a suitable solvent like tetrahydrofuran (THF). This reaction forms the corresponding secondary sulfonamide.[4]
- **Intramolecular Cyclization:** The resulting sulfonamide intermediate is then treated with a base to facilitate an intramolecular cyclization, yielding the 1,2-thiazinane-1,1-dioxide ring system.[4]

The following diagram illustrates the general workflow for this synthesis.



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A generalized workflow for the synthesis of the **1,4-Butanesultam** core structure.

Applications in Drug Development and Research

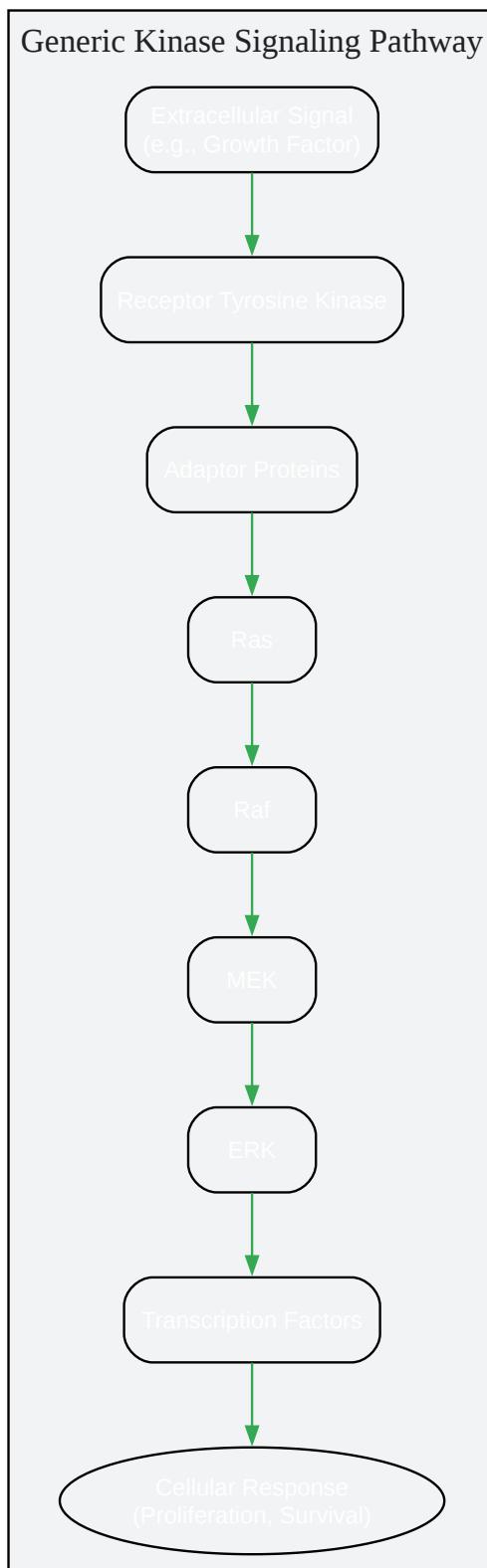
1,4-Butanesultam serves as a versatile building block in the synthesis of more complex, biologically active molecules.^[1] The thiazine class of heterocyclic compounds is of significant interest in medicinal chemistry due to the diverse pharmacological activities exhibited by its derivatives.

- Pharmaceutical Development: The structural features of **1,4-butanesultam** make it a valuable scaffold in the design of novel drugs, particularly in the development of sulfonamide antibiotics.^[1] Thiazine derivatives have been investigated for a wide range of therapeutic applications, including as antibacterial, antifungal, antitumor, antimalarial, antiviral, and anti-inflammatory agents.^{[5][6][7][8]}
- Synthetic Chemistry: In synthetic organic chemistry, it is used as an intermediate for creating new pharmaceuticals and agrochemicals.^[1] For instance, it can be employed in the synthesis of herbicides and pesticides.^[1]
- Material Science: Beyond pharmaceuticals, **1,4-butanesultam** is utilized in the production of specialty polymers and resins, contributing to materials with enhanced thermal stability and mechanical properties.^[1]

Role in Biological Signaling Pathways

While specific details on the direct interaction of **1,4-butanesultam** with cellular signaling pathways are not extensively documented in publicly available literature, its utility as a scaffold in drug discovery implies that its derivatives are designed to modulate the activity of specific biological targets, such as enzymes or receptors. These targets are often key components of signaling cascades that are dysregulated in disease states.

A common strategy in modern drug development is the inhibition of protein kinases, which are crucial regulators of cell signaling. The diagram below illustrates a generic kinase signaling pathway that is a frequent target for therapeutic intervention in diseases like cancer.



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A simplified diagram of the MAPK/ERK signaling pathway, a common target in drug discovery.

This pathway, when aberrantly activated, can lead to uncontrolled cell growth. Small molecule inhibitors, potentially derived from scaffolds like **1,4-butanesultam**, are often designed to block the activity of kinases such as Raf, MEK, or ERK, thereby halting the downstream signaling that leads to pathological cellular responses.

Conclusion

1,4-Butanesultam (thiazinane 1,1-dioxide) is a chemically stable and versatile sulfonamide with significant potential as a building block in pharmaceutical and materials science research. Its value lies in the robust 1,2-thiazinane-1,1-dioxide core, which serves as a foundational scaffold for the development of a wide array of biologically active compounds. Further research into the synthesis of novel derivatives and their specific interactions with biological targets will continue to unlock the full potential of this important heterocyclic compound.

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